

Inter-laboratory Comparison of Omadacycline-d9 Quantification: A Methodological Guide

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Compound of Interest

Compound Name: Omadacycline-d9

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This guide provides a comparative overview of validated analytical methods for the quantification of omadacycline, utilizing **omadacycline-d9** as an internal standard. The information is compiled from various research studies to offer a comprehensive resource for researchers, scientists, and drug development professionals. The objective is to present a side-by-side look at experimental protocols and performance data from different laboratories.

Quantitative Performance Data

The following tables summarize the key performance parameters of published liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods for the quantification of omadacycline using **omadacycline-d9**.

Table 1: LC-MS/MS Method Performance in Human Plasma

Parameter	Laboratory 1	Laboratory 2
Linearity Range (pg/mL)	5.00 - 12000.00	10 - 3000
Correlation Coefficient (r^2)	> 0.9983	> 0.99
Intra-day Precision (% CV)	< 15.0	0.43 - 2.39
Inter-day Precision (% CV)	< 15.0	0.02 - 2.19
Intra-day Accuracy (%)	95.83 - 101.59	97.96 - 100.88
Inter-day Accuracy (%)	Not Reported	98.83 - 100.83
Recovery (%)	> 90	Not Reported
Lower Limit of Quantification (LLOQ) (pg/mL)	5.00	10

Table 2: LC-MS/MS Method Performance in Human Feces

Parameter	Laboratory 3
Lower Limit of Detection (ng/mL)	0.03
Lower Limit of Quantification (ng/mL)	0.1
Intra-day Accuracy & Recovery (%)	> 90
Inter-day Accuracy & Recovery (%)	> 90

Experimental Protocols

This section details the methodologies employed in the cited studies for the quantification of omadacycline using **omadacycline-d9**.

Method 1: Quantification in Human Plasma

This method was developed for determining the stability of Omadacycline in human plasma.[\[1\]](#) [\[2\]](#)

- Sample Preparation: A protein precipitation method was used for the estimation of Omadacycline in human plasma. **Omadacycline-d9** was utilized as the internal standard (ISTD).[\[1\]](#)[\[2\]](#)
- Chromatography:
 - Instrument: HPLC-ESI-MS/MS.[\[1\]](#)
 - Analytical Column: Zorbax Eclipse Plus C18, 2.1 x 50 mm, 3.5 μ m.
 - Column Temperature: 45°C.
 - Mobile Phase: 0.1% formic acid: methanol (80:20 v/v).
 - Flow Rate: 300 μ L/min without a split.
 - Injection Volume: 10 μ L.
 - Elution Time: Omadacycline and **Omadacycline-d9** eluted at 1.2 ± 0.2 min.
 - Total Run Time: 3.0 min for each sample.
- Mass Spectrometry:
 - Mass Transitions: The mass transitions monitored were m/z 557.6 → 456.6 for Omadacycline and m/z 566.7 → 456.6 for **Omadacycline-d9**.

Method 2: Quantification in Human Plasma (Alternative)

This method presents a sensitive high-performance liquid chromatography (LC) coupled with mass spectrometry (MS) for omadacycline quantification in human plasma.

- Sample Preparation: Liquid-liquid extraction was performed.
- Chromatography:
 - Column: Reverse phase C18 column.
 - Mobile Phase: Isocratic.

- Flow Rate: 1.000 mL/min.
- Mass Spectrometry:
 - Mode: Multiple reaction monitoring (MRM) using $[M+H]^+$ ions.
 - Mass Transition for Omadacycline: m/z 556.0 → 155.0.

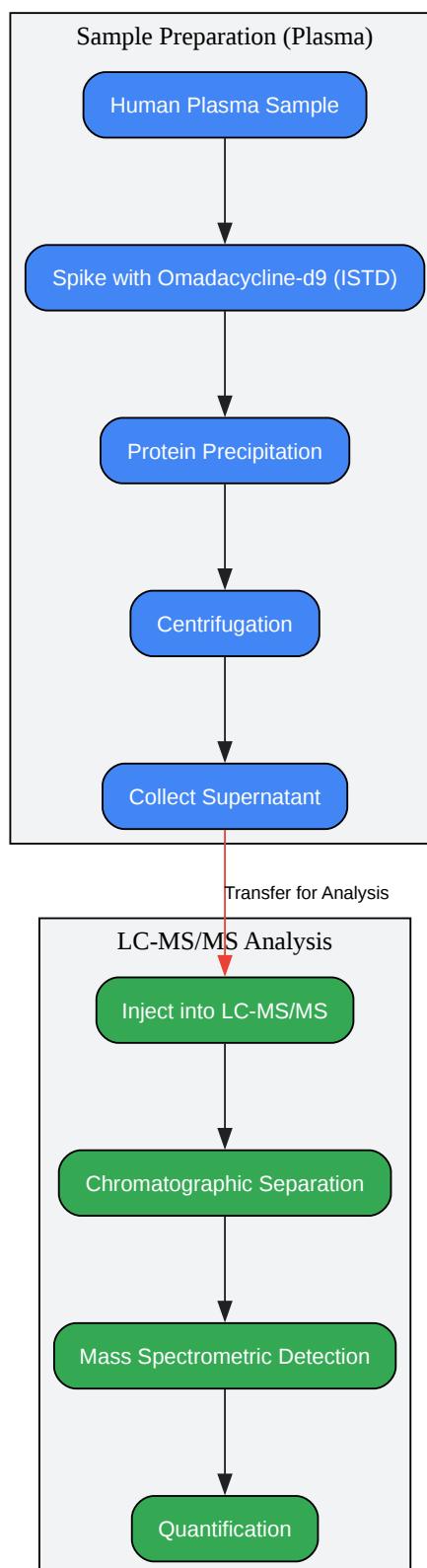
Method 3: Quantification in Human Fecal Samples

This LC-MS/MS method was developed to determine omadacycline concentrations in human fecal samples.

- Sample Preparation: Fecal samples were treated with methanol, water, and EDTA. The extracted omadacycline was diluted by 100-400 fold prior to analysis.
- Chromatography:
 - Column: BEH C18 column.
 - Mobile Phase: Gradient elution with mobile phase A (methanol) and phase B (ammonium formate and formic acid).
- Mass Spectrometry:
 - Quantification Transitions: 557.300 → 453.100 for omadacycline and 566.400 → 453.100 for the internal standard (**Omadacycline-d9**).

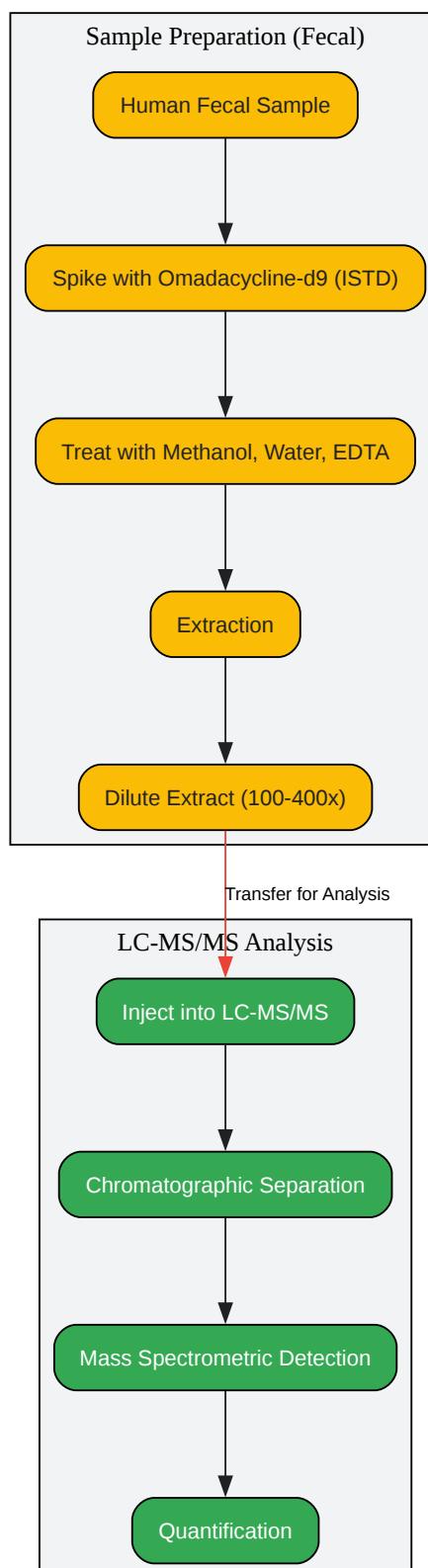
Visualized Experimental Workflows

The following diagrams illustrate the experimental workflows for the quantification of omadacycline using **omadacycline-d9**.



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Caption: Workflow for **Omadacycline-d9** quantification in human plasma.



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Caption: Workflow for **Omadacycline-d9** quantification in human fecal samples.

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References

- 1. Method Development and Validation For Determining Stability of Omadacycline In Biological Matrices By Liquid Chromatography–Mass Spectrometry | Semantic Scholar [semanticscholar.org]
- 2. impactfactor.org [impactfactor.org]
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